

Sardomozide dihydrochloride combination therapy validation

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Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

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Sardomozide Dihydrochloride: Core Profile

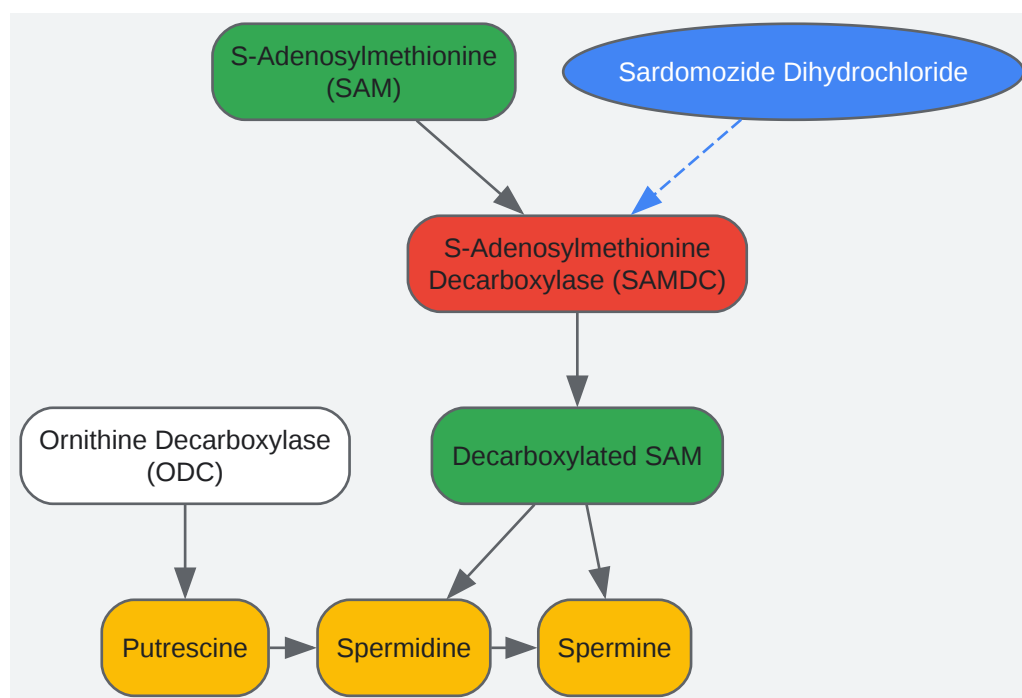
Based on the search results, here is a summary of the fundamental information on **Sardomozide dihydrochloride**:

Property	Description
Synonyms	CGP 48664A [1] [2] [3]
Primary Target	S-adenosylmethionine decarboxylase (SAMDC/AdoMetDC/AMD1) [1] [2] [3]
Mechanism of Action	Potent and selective inhibitor of SAMDC, a key enzyme in the polyamine biosynthesis pathway [2] [3].
IC ₅₀ (Enzymatic)	5 nM (against rat AMD1) [1] [2] [3]
Cellular Activity	Reduces spermidine and spermine levels in cells (e.g., 73% and 97% downregulation in L1210 cells with 0.5 µM) [3].
Antiproliferative Effect	Inhibits growth of various cancer cell lines (GI ₅₀ ~0.26-0.8 µM) and suppresses tumor growth in mouse models [3].

The Polyamine Pathway and Drug Target

To understand Sardomozide's action, it's helpful to visualize the polyamine biosynthesis pathway. Sardomozide targets S-adenosylmethionine decarboxylase (SAMDC), which is crucial for the production of spermidine and spermine [1] [2] [3]. Dysregulation of this pathway is linked to diseases like cancer and Parkinson's [4].

The diagram below illustrates this pathway and Sardomozide's role:



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References

1. Sardomozide dihydrochloride (Synonyms: CGP 48664A) [medchemexpress.com]
2. Sardomozide dihydrochloride | Mechanism | Concentration [selleckchem.com]

3. CGP 48664 dihydrochloride $\geq 98\%$ (HPLC) [sigmaaldrich.com]

4. Genetically encoded fluorescent reporter for polyamines - PMC [pmc.ncbi.nlm.nih.gov]

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